Application Note: Solid-State Engineering of 4-(2-Phenoxyacetyl)piperazin-2-one

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Compound of Interest	
Compound Name:	*4-(2-Phenoxyacetyl)piperazin-2-one*
CAS No.:	*587850-66-6*
Cat. No.:	*B2644356*

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Advanced Salt & Co-Crystal Selection Strategies for Neutral/Weakly Acidic Scaffolds

Executive Summary & Chemical Context

This application note details the protocol for the preparation and selection of pharmaceutical salts for **4-(2-Phenoxyacetyl)piperazin-2-one** (PubChem CID: 833616).[1]

The Challenge: The target molecule presents a specific challenge in salt formation due to its electronic structure.[1] Unlike simple piperazine (a strong base), this derivative is acylated at the N-4 position and exists as a lactam at the N-1 position.[1]

- N-4 Position: The nitrogen is part of an amide linkage (phenoxyacetyl group), rendering it non-basic (

  conjugate acid < -1).[1]
- N-1 Position: The nitrogen is part of a lactam ring.[1] It is not basic but is weakly acidic (

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~15–17).[1]

Implication: Standard acid-addition salts (e.g., Hydrochloride) are thermodynamically disfavored and likely to dissociate or exist as unstable solvates.[1] Therefore, this guide prioritizes two viable pathways:

- Anionic Salt Formation: Targeting the deprotonation of the N-1 lactam using strong inorganic bases.[1]
- Co-Crystallization: Leveraging hydrogen bond donors/acceptors without proton transfer.[1]

Physicochemical Profile & Feasibility Analysis

Before initiating wet chemistry, the following properties must be modeled to ensure experimental success.

Property	Value / Characteristic	Implication for Salt Formation
Molecular Weight	234.25 g/mol	Suitable for standard solid-state handling.[1]
H-Bond Donors	1 (N-1 Lactam NH)	Primary site for co-crystal formation or deprotonation.[1]
H-Bond Acceptors	3 (2 Carbonyls, 1 Ether)	Sites for interaction with acidic co-formers.[1]
Predicted (Base)	< 0 (Amide/Lactam)	Acid salts are unlikely to be stable.
Predicted (Acid)	~16.5 (Lactam NH)	Requires strong bases (Na/K) for salt formation.[1]

Protocol A: Anionic Salt Screening (N-1 Lactam Target)

Objective: To synthesize the Sodium or Potassium salt of the lactam moiety.[1] Mechanism:

[1]

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Materials

- API: **4-(2-Phenoxyacetyl)piperazin-2-one** (High purity >98%)[1]
- Bases: Sodium Ethoxide (21% in EtOH), Potassium tert-butoxide (1M in THF), Sodium Hydroxide (0.1N in MeOH).[1]
- Solvents: Anhydrous Ethanol, THF, Isopropanol.

Step-by-Step Methodology

- Dissolution: Dissolve 100 mg (0.42 mmol) of API in 2 mL of anhydrous Ethanol. Ensure complete dissolution; mild heating (40°C) is permissible.[1]
- Base Addition:
  - Slowly add 1.05 equivalents of Sodium Ethoxide solution dropwise under nitrogen atmosphere.
  - Rationale: Using an alkoxide prevents the introduction of water, which could reverse the reaction due to the high

    of the lactam.
- Equilibration: Stir the solution at room temperature for 2 hours.
- Precipitation:
  - If a precipitate forms, filter under nitrogen.
  - If no precipitate forms, add an anti-solvent (n-Heptane or MTBE) dropwise until turbidity is observed.[1]
- Isolation: Centrifuge or filter the solid. Wash with cold n-Heptane.[1]
- Drying: Dry in a vacuum oven at 40°C for 12 hours. Crucial: Avoid high humidity exposure as lactam salts are often hygroscopic and prone to hydrolysis.[1]

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Protocol B: Co-Crystal Screening (The Robust Alternative)

Objective: To improve solubility/stability without relying on proton transfer, utilizing the "Berry's Rule" of

.

Co-Former Selection Strategy

Since the API is a weak H-bond donor (Lactam NH) and good acceptor (Carbonyls), select co-formers with complementary functional groups:

- Carboxylic Acids: Succinic acid, Benzoic acid (interaction with Carbonyl).[1]
- Amides: Urea, Nicotinamide (interaction with Lactam NH).[1]

Experimental Workflow (Liquid-Assisted Grinding - LAG)

- Weighing: Weigh equimolar amounts (1:1 ratio) of API (50 mg) and selected co-former (e.g., Succinic Acid).
- Grinding: Place mixture in a stainless steel milling jar with one 7mm ball.
- Solvent Addition: Add 10

  L of solvent (Methanol or Ethyl Acetate).[1] Note: The solvent acts as a catalyst for molecular rearrangement.
- Milling: Process at 25 Hz for 20 minutes.
- Analysis: Immediately analyze the resulting powder via PXRD. A new diffraction pattern distinct from the physical mixture of individual components indicates a positive hit.[1]

Analytical Validation Workflow

To confirm whether a Salt or Co-crystal has formed, use the following logic:

A. X-Ray Powder Diffraction (XRPD)[1][2][3]

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- Protocol: Scan from 2

  = 3° to 40°.[1]

- Success Criteria: Appearance of new peaks not present in the API or Counter-ion reference patterns.

B. Proton NMR (

-NMR)

- Protocol: Dissolve in

  .

- Salt Indicator: For Anionic salts, the N-1 proton signal (typically broad singlet around 8.0-9.0 ppm) should disappear or shift significantly.[1]

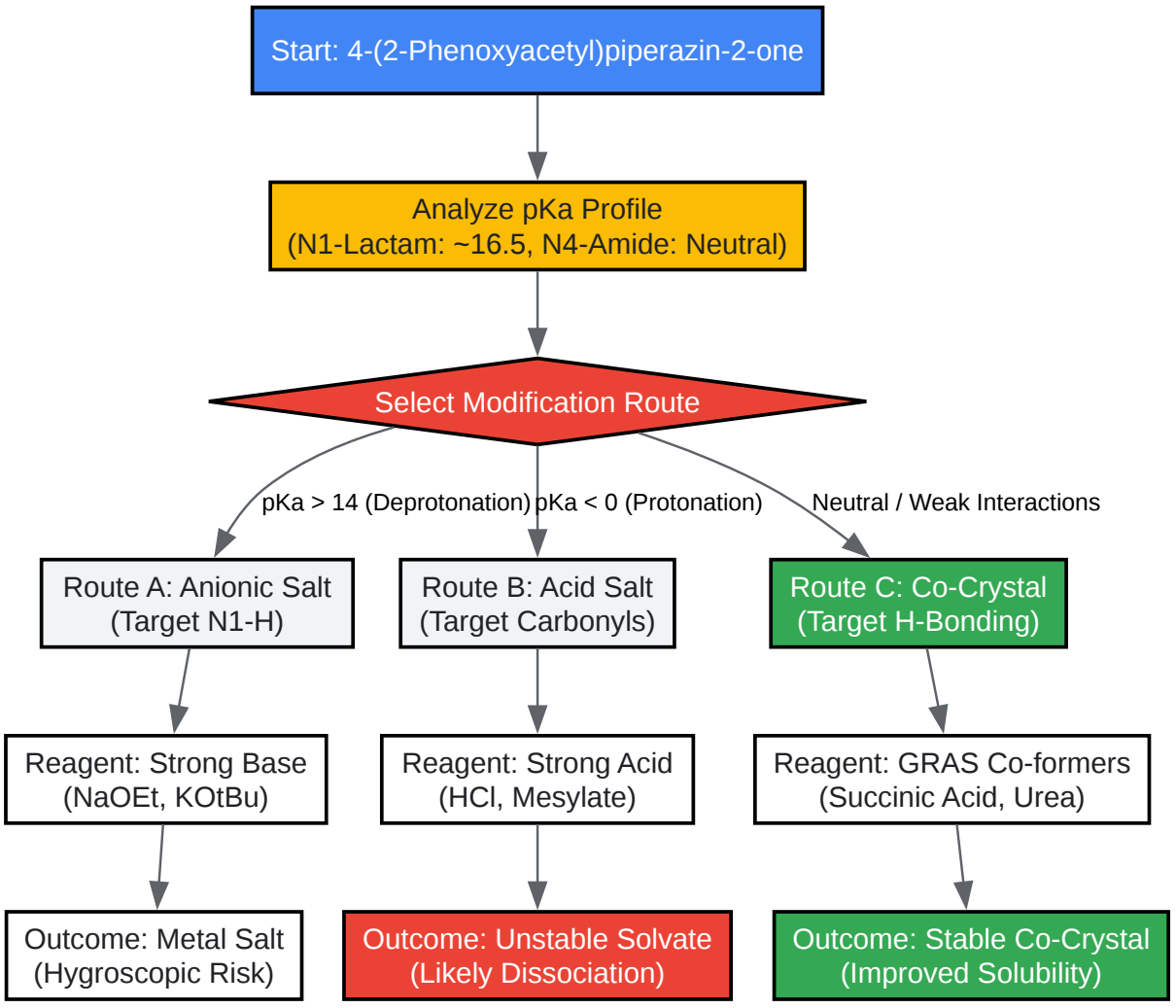
- Co-Crystal Indicator: Small chemical shift changes (< 0.5 ppm) due to H-bonding, but integration remains 1:1.[1]

Decision Logic & Pathway Visualization

The following diagram illustrates the critical decision-making process for this specific scaffold, distinguishing between Salt and Co-crystal routes based on

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Caption: Strategic decision matrix for solid-state modification of piperazin-2-one derivatives based on ionization potential.

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